

IUPAC name and CAS number for 6-Chlorocytosine

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Compound of Interest

Compound Name: 6-Chlorocytosine

CAS No.: 3289-35-8

Cat. No.: B1267687

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Technical Monograph: 6-Chlorocytosine

Structural Identity, Synthesis, and Application in Nucleoside Chemistry

Executive Summary

6-Chlorocytosine (CAS 3289-35-8) represents a critical halogenated pyrimidine scaffold distinct from its more common isomer, 5-chlorocytosine.^[1] While the 5-chloro variant is primarily studied as an epigenetic marker or mutagenic byproduct, **6-chlorocytosine** serves as a high-value synthetic intermediate.^[1] Its electrophilic C6 position renders it a "linchpin" molecule for constructing fused heterocyclic systems, particularly pyrrolo[2,3-d]pyrimidines (7-deazapurines) and modified nucleoside analogs used in antiviral and anticancer therapeutics.^[1] This guide details its nomenclature, validated synthesis via regioselective hydrolysis, and handling protocols.

Part 1: Identity & Nomenclature

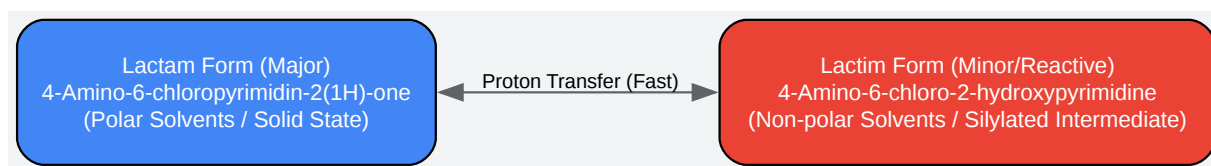
Precision in nomenclature is vital due to the prevalence of tautomeric forms and isomers in pyrimidine chemistry.

Chemical Identifiers

Descriptor	Value	Notes
Common Name	6-Chlorocytosine	
IUPAC Name	4-Amino-6-chloropyrimidin-2(1H)-one	Preferred IUPAC name (PIN) favoring the keto-amine tautomer.[1]
CAS Registry Number	3289-35-8	Critical: Do not confuse with 5-chlorocytosine (CAS 2347-43-5).
Molecular Formula	C ₄ H ₄ ClN ₃ O	
Molecular Weight	145.55 g/mol	
SMILES	<chem>NC1=NC(=O)NC(Cl)=C1</chem>	
InChI Key	XGKXWYFBNZLIHA-UHFFFAOYSA-N	

Tautomeric Equilibrium

Researchers must recognize that **6-chlorocytosine** exists in equilibrium between the lactam (oxo) and lactim (hydroxy) forms. In aqueous solution at physiological pH and in the solid state, the lactam (2-oxo) form predominates. However, during silylation reactions (e.g., with HMDS/TMSCl) used in nucleoside coupling, the molecule is trapped in the O-silylated lactim form.



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Figure 1: Tautomeric equilibrium of **6-chlorocytosine**.^[1] The lactam form is the stable starting material; the lactim form is the reactive species in Vorbrüggen glycosylations.

Part 2: Chemical Properties & Stability

Physicochemical Profile[1][3]

- Solubility: Sparingly soluble in water and ethanol; soluble in DMSO and DMF. Soluble in aqueous acids and bases due to amphoteric nature (protonation at N3 or deprotonation at N1).[1]
- pKa: The electron-withdrawing chlorine at C6 significantly lowers the pKa of the N3 proton compared to cytosine (pKa ~4.6), making the ring more acidic.
- Stability:
 - Hydrolysis: Susceptible to hydrolysis at the C6-Cl bond under vigorous basic conditions (forming 6-hydroxycytosine).[1]
 - Thermal: Stable up to >250°C (melting point with decomposition).[1]

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).[1]
- Sensitization: Halogenated pyrimidines are potential skin sensitizers.
- Storage: Store at +2°C to +8°C under inert atmosphere (Argon/Nitrogen). Moisture sensitive (hygroscopic).[1]

Part 3: Synthesis & Manufacturing

Direct chlorination of cytosine yields 5-chlorocytosine.[1] Therefore, the synthesis of **6-chlorocytosine** requires a "top-down" approach from symmetric pyrimidine precursors to ensure regioselectivity.[1]

Validated Protocol: Hydrolysis of 2-Amino-4,6-dichloropyrimidine

This route is preferred for its high regioselectivity and use of commercially available starting materials.[1] It exploits the symmetry of 2-amino-4,6-dichloropyrimidine; hydrolyzing either

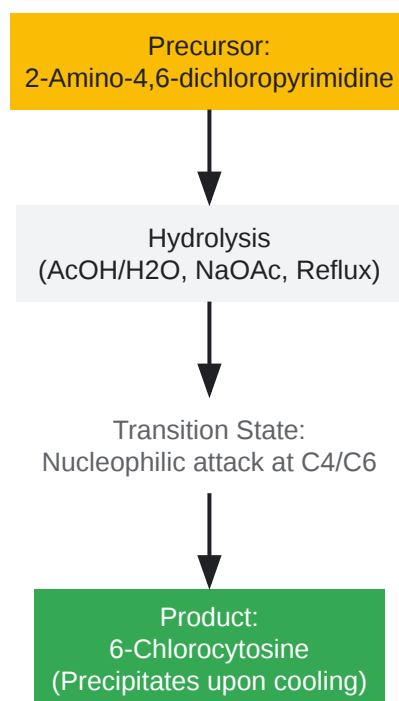
chloride yields the same product.

Reaction Scheme:

[\[1\]](#)

Step-by-Step Methodology

- Reagents:
 - 2-Amino-4,6-dichloropyrimidine (1.0 eq)[\[1\]](#)
 - Sodium Acetate (NaOAc) (2.5 eq) - Acts as a buffer/weak base to assist hydrolysis without forcing double hydrolysis.[\[1\]](#)
 - Acetic Acid (AcOH) / Water (1:1 v/v) - Solvent system.[\[1\]](#)
- Procedure:
 - Setup: Charge a round-bottom flask with 2-amino-4,6-dichloropyrimidine and the AcOH/H₂O solvent mixture.
 - Reaction: Add NaOAc. Heat the suspension to reflux (approx. 100-110°C).
 - Monitoring: Monitor by TLC (Ethyl Acetate/Methanol 9:1) or HPLC.[\[1\]](#) The starting material (less polar) will disappear, and a more polar spot (product) will appear. Reaction time is typically 4–6 hours.[\[1\]](#)
 - Workup: Cool the mixture to room temperature. The product often precipitates directly from the acidic solution.
 - Purification: Filter the solid.[\[1\]](#) Wash with cold water to remove salts (NaCl/NaOAc).[\[1\]](#) Recrystallize from water or ethanol/water if necessary.[\[1\]](#)
- Yield & Characterization:
 - Typical Yield: 65–75%.
 - Appearance: White to off-white crystalline powder.



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Figure 2: Synthetic workflow for the production of **6-chlorocytosine** via partial hydrolysis.

Part 4: Applications in Drug Discovery

6-Chlorocytosine is not typically a drug itself but a scaffold.[1] Its value lies in the reactivity of the C6-Chlorine atom, which is susceptible to nucleophilic aromatic substitution (

) and metal-catalyzed cross-coupling.

Nucleoside Analog Synthesis

In the synthesis of modified nucleosides (e.g., for HIV or HCV treatment), **6-chlorocytosine** is coupled with a ribose or deoxyribose sugar.

- Vorbrüggen Coupling: The base is silylated (BSA or HMDS) and reacted with a protected sugar (e.g., 1-O-acetyl-2,3,5-tri-O-benzoyl-beta-D-ribofuranose) using a Lewis acid catalyst (TMSOTf).[1]
- Post-Glycosylation Modification: Once the nucleoside is formed, the C6-Cl can be displaced by amines, azides, or thiols to create a library of N6-substituted adenosine analogs or other

rare nucleosides.

Synthesis of Fused Heterocycles

The C5-H and C6-Cl positions allow for annulation reactions.[\[1\]](#)

- Mechanism: Displacement of Cl at C6 followed by cyclization onto C5.[\[1\]](#)
- Target: Pyrrolo[2,3-d]pyrimidines (7-deazapurines).[\[1\]](#) These structures mimic purines but lack the N7 nitrogen, altering hydrogen bonding and enzymatic recognition—a key strategy in kinase inhibitor design.

Part 5: Analytical Characterization

To validate the identity of **6-chlorocytosine** and distinguish it from the 5-chloro isomer, use the following spectroscopic markers.

Proton NMR (¹H-NMR) in DMSO-d₆[\[1\]](#)

- Distinctive Feature: **6-Chlorocytosine** possesses a proton at C5 but lacks a proton at C6.[\[1\]](#)
- Signal: A sharp singlet around δ 5.8 – 6.0 ppm (H-5).
 - Comparison: Cytosine shows two doublets (H-5 and H-6) with coupling (Hz).[\[1\]](#) 5-Chlorocytosine shows a sharp singlet at δ 7.5 – 8.0 ppm (H-6).[\[1\]](#)
 - Diagnostic: The H-5 signal of **6-chlorocytosine** is significantly upfield (lower ppm) compared to the H-6 signal of 5-chlorocytosine due to shielding effects and the loss of the aromatic current at the C6 position.[\[1\]](#)
- Exchangeable Protons: Broad singlet at δ 7.0–7.5 ppm (NH₂) and broad singlet >10 ppm (NH/OH).

Mass Spectrometry (MS)

- Pattern: Chlorine isotopes (

Cl and

Cl) create a distinctive 3:1 ratio in the molecular ion peaks.

- Peaks: $[M+H]^+$ at m/z 146 and 148.

References

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Sources

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